

# Beheneth-3: A Comprehensive Technical Guide for Formulation Scientists

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Beheneth-3

Cat. No.: B1457666

[Get Quote](#)

An in-depth exploration of the chemical architecture, physicochemical properties, and functional behavior of **Beheneth-3**, a pivotal non-ionic surfactant in advanced formulation design.

## Introduction

**Beheneth-3** is a polyethylene glycol ether of behenyl alcohol, a long-chain fatty alcohol. Its chemical structure consists of a lipophilic behenyl group (C<sub>22</sub>H<sub>45</sub>) and a hydrophilic polyoxyethylene group with an average of three repeating ethylene oxide units.<sup>[1]</sup> This amphiphilic nature underpins its utility as a non-ionic surfactant and emulsifier in a variety of applications, particularly in the cosmetic and pharmaceutical industries. The "3" in its name designates the average number of ethylene oxide moles per mole of behenyl alcohol.<sup>[1]</sup> As a member of the behenyl alcohol ethoxylate family, **Beheneth-3** offers unique properties for creating stable emulsions and enhancing the texture and performance of formulations.<sup>[2][3]</sup>

## Chemical Identity and Molecular Architecture

**Beheneth-3** is synthesized through the ethoxylation of behenyl alcohol, a fatty alcohol derived from vegetable sources.<sup>[2][4]</sup> The reaction involves the addition of ethylene oxide to the hydroxyl group of behenyl alcohol, typically in the presence of a catalyst.<sup>[5][6]</sup> The resulting product is a mixture of molecules with varying lengths of the polyoxyethylene chain, with the average being three units.

The molecular structure of **Beheneth-3** is characterized by a long, saturated C22 alkyl chain, which is highly lipophilic, and a short, hydrophilic polyether chain. This structure dictates its behavior at oil-water interfaces, where the lipophilic tail orients towards the oil phase and the hydrophilic head towards the water phase, reducing interfacial tension and facilitating the formation of stable emulsions.[1]

Caption: Chemical Structure of **Beheneth-3**.

## Physicochemical Properties

The properties of **Beheneth-3** are influenced by both its long lipophilic tail and short hydrophilic head. While specific experimental data for **Beheneth-3** is not readily available in public literature, its properties can be reliably estimated based on the trends observed within the behenyl alcohol ethoxylate homologous series.

Property	Value	Source/Rationale
Appearance	White to off-white waxy solid	
Molecular Formula	C28H58O4 (average)	Calculated
Molecular Weight	~458.75 g/mol (average)	Calculated
HLB Value	~6-7 (estimated)	Estimated based on the trend from Beheneth-5 (HLB 7) and Beheneth-2 (lower HLB).[7][8]
Solubility	Sparingly soluble to dispersible in water, soluble in oils and organic solvents.	The solubility in water increases with the degree of ethoxylation.[4]
Melting Point	Not specified; expected to be a waxy solid at room temperature.	Based on the properties of behenyl alcohol and other low-mole ethoxylates.[9]
Safety	Generally considered safe for use in cosmetics when formulated to be non-irritating.	[10][11]

## Mechanism of Action in Emulsions

**Beheneth-3** functions as a non-ionic surfactant, primarily used as an emulsifier to create stable oil-in-water (O/W) or water-in-oil (W/O) emulsions. Its estimated low HLB value suggests it is particularly effective for W/O emulsions or as a co-emulsifier in O/W systems.

The mechanism of emulsification involves the migration of **Beheneth-3** molecules to the oil-water interface. The lipophilic behenyl tail partitions into the oil phase, while the hydrophilic polyoxyethylene head remains in the water phase. This arrangement reduces the interfacial tension between the two immiscible liquids, allowing for the formation of a stable dispersion of one liquid within the other.[1]

Caption: Emulsification Mechanism of **Beheneth-3**.

## Synthesis and Manufacturing

The industrial synthesis of **Beheneth-3** is achieved through the ethoxylation of behenyl alcohol. This process involves the reaction of behenyl alcohol with ethylene oxide under controlled conditions of temperature and pressure, typically in the presence of an alkaline catalyst such as sodium hydroxide or potassium hydroxide.[5][6] The degree of ethoxylation is controlled by the stoichiometry of the reactants. A process for producing fatty alcohol ethoxylates with a narrow distribution of polyethoxy chains has been described, which can be adapted for the synthesis of **Beheneth-3**. [12]

## Experimental Protocol: Laboratory-Scale Synthesis of Behenyl Alcohol Ethoxylate (3 moles EO)

- **Reactor Setup:** A jacketed glass reactor equipped with a mechanical stirrer, nitrogen inlet, temperature probe, and an ethylene oxide addition line is charged with behenyl alcohol.
- **Catalyst Addition:** A catalytic amount of sodium metal or sodium hydride is added to the molten behenyl alcohol under a nitrogen atmosphere to form the sodium behenoxide alkoxide.
- **Ethoxylation:** The reactor is heated to 120-150°C. Ethylene oxide is then introduced into the reactor at a controlled rate, maintaining the desired temperature and pressure. The reaction is exothermic and requires careful monitoring.

- **Reaction Monitoring:** The progress of the reaction can be monitored by measuring the uptake of ethylene oxide.
- **Neutralization and Purification:** Once the desired amount of ethylene oxide has been consumed, the reaction is cooled, and the catalyst is neutralized with an acid (e.g., acetic acid or phosphoric acid). The product is then purified by filtration to remove the salt by-products.
- **Characterization:** The final product is characterized by determining its hydroxyl value, average molecular weight, and the distribution of polyethylene glycol chain lengths using techniques such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).[13]

## Applications in Research and Drug Development

**Beheneth-3's** properties as a non-ionic surfactant and emulsifier make it a valuable excipient in the development of topical and transdermal drug delivery systems. Its ability to form stable emulsions is crucial for formulating creams, lotions, and ointments containing both hydrophilic and lipophilic active pharmaceutical ingredients (APIs).

The long alkyl chain of **Beheneth-3** can also contribute to the occlusive properties of a formulation, which can enhance skin hydration and potentially improve the penetration of certain APIs. Its non-ionic nature makes it compatible with a wide range of APIs and other excipients, reducing the likelihood of formulation instabilities.

## Safety and Toxicological Profile

The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of alkyl PEG ethers, including the beheneth series.[10][11] They concluded that these ingredients are safe for use in cosmetic products when formulated to be non-irritating. Behenyl alcohol, the parent compound, is considered a fatty alcohol and is not associated with the sensitizing effects of shorter-chain alcohols.[2] Safety data sheets for related compounds like behenyl behenate and Beheneth-5 indicate a low hazard potential.[14][15][16]

## References

- Ataman Kimya. (n.d.). **BEHENETH-30**. Retrieved from [\[Link\]](#)

- SkinSAFE. (n.d.). **Beheneth-30** Ingredient Allergy Safety Information. Retrieved from [[Link](#)]
- Nikko Chemicals. (n.d.). NIKKOL BB-30 (**BEHENETH-30**) . Retrieved from [[Link](#)]
- Cosmetic Ingredients Guide. (2025, November 3). Behenyl alcohol | Docosan-1-ol. Retrieved from [[Link](#)]
- COSMILÉ Europe. (n.d.). **BEHENETH-30** – Ingredient. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). **Beheneth-30**. PubChem Compound Database. Retrieved from [[Link](#)]
- Ataman Kimya. (n.d.). BEHENYL ALCOHOL. Retrieved from [[Link](#)]
- Synthesis and Properties of Primary Alcohol Ethoxylates Using Different Catalytic Systems. (2021). Journal of Surfactants and Detergents, 24(6), 965-974.
- ORY Skincare. (2025, May 28). Behenyl Alcohol. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Beheneth-2. PubChem Compound Database. Retrieved from [[Link](#)]
- Yichang Mingya New Material Technology Co., Ltd. (n.d.). Beheneth-25. Retrieved from [[Link](#)]
- HLB Calculator. (n.d.). List of Oils and Emulsifiers with HLB Values. Retrieved from [[Link](#)]
- Google Patents. (n.d.). US4223163A - Process for making ethoxylated fatty alcohols with narrow polyethoxy chain distribution.
- Synthesis and Properties of Primary Alcohol Ethoxylates Using Different Catalytic Systems. (2021). ACS Omega, 6(44), 29598-29606.
- LookChem. (n.d.). BEHENETH-5 Safety Data Sheets(SDS). Retrieved from [[Link](#)]
- HLB Calculator. (n.d.). BASF Lanette® 22. Retrieved from [[Link](#)]
- Scribd. (n.d.). HLB Values of Some Surfactants Surfactant HL B | PDF. Retrieved from [[Link](#)]
- Google Patents. (n.d.). US3682849A - Alcohol ethoxylates.

- The Good Scents Company. (n.d.). acrylates/beheneth-25 methacrylate copolymer. Retrieved from [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [cosmileurope.eu](http://cosmileurope.eu) [[cosmileurope.eu](http://cosmileurope.eu)]
- 2. [specialchem.com](http://specialchem.com) [[specialchem.com](http://specialchem.com)]
- 3. [oryskincare.com](http://oryskincare.com) [[oryskincare.com](http://oryskincare.com)]
- 4. [sasoldcproducts.blob.core.windows.net](http://sasoldcproducts.blob.core.windows.net) [[sasoldcproducts.blob.core.windows.net](http://sasoldcproducts.blob.core.windows.net)]
- 5. Synthesis and Properties of Primary Alcohol Ethoxylates Using Different Catalytic Systems - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 6. US3682849A - Alcohol ethoxylates - Google Patents [[patents.google.com](http://patents.google.com)]
- 7. HLB Calculator - Materials [[hlbcalc.com](http://hlbcalc.com)]
- 8. HLB Calculator - Calculator [[hlbcalc.com](http://hlbcalc.com)]
- 9. Behenyl alcohol | Docosan-1-ol | Cosmetic Ingredients Guide [[ci.guide](http://ci.guide)]
- 10. Beheneth-30 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 11. Beheneth-2 | C26H54O3 | CID 14199472 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 12. US4223163A - Process for making ethoxylated fatty alcohols with narrow polyethoxy chain distribution - Google Patents [[patents.google.com](http://patents.google.com)]
- 13. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 14. [cosmobiousa.com](http://cosmobiousa.com) [[cosmobiousa.com](http://cosmobiousa.com)]
- 15. [makingcosmetics.com](http://makingcosmetics.com) [[makingcosmetics.com](http://makingcosmetics.com)]
- 16. [lookchem.com](http://lookchem.com) [[lookchem.com](http://lookchem.com)]
- To cite this document: BenchChem. [Beheneth-3: A Comprehensive Technical Guide for Formulation Scientists]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1457666#beheneth-3-chemical-structure-and-properties>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)